An In-depth Technical Guide to 3,3-Dibromopentane

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Compound of Interest

Compound Name:	*3,3-Dibromopentane*
CAS No.:	*54653-27-9*
Cat. No.:	*B8529655*

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This technical guide provides a comprehensive overview of the known physical properties, synthesis, and reaction mechanisms of **3,3-dibromopentane**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Physical Properties

Precise experimental data for the physical properties of **3,3-dibromopentane** is limited in publicly accessible literature. The following table summarizes the available estimated and computed values.

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Property	Value	Source
Molecular Formula	$C_5H_{10}Br_2$	PubChem[1]
Molecular Weight	229.94 g/mol	PubChem[1]
CAS Number	54653-27-9	PubChem[1]
Melting Point	-28.63 °C	(estimate)[2]
Boiling Point	189 °C	(estimate)[2]
Density	1.6600 g/cm³	(estimate)[2]
Refractive Index	1.5000	(estimate)[2]
InChI	InChI=1S/C5H10Br2/c1-3-5(6,7)4-2/h3-4H2,1-2H3	PubChem[1]
SMILES	CCC(CC)(Br)Br	PubChem[1]

Synthesis of 3,3-Dibromopentane

A documented method for the synthesis of **3,3-dibromopentane** involves the reaction of 3-pentanone with triphenyl phosphite and bromine.[2] While a detailed experimental protocol for this specific reaction is not readily available, a general procedure for the similar bromination of a ketone using triphenylphosphine and bromine can be adapted.

General Experimental Protocol (Adapted)

Materials:

- 3-Pentanone
- Triphenylphosphine
- Bromine
- Dichloromethane (anhydrous)
- Ice-salt bath

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- Standard glassware for inert atmosphere reactions

Procedure:

- A three-necked flask equipped with a mechanical stirrer, a dropping funnel, and an argon inlet is charged with triphenylphosphine and anhydrous dichloromethane.
- The mixture is cooled to -5 °C using an ice-salt bath while maintaining an inert argon atmosphere.
- A solution of bromine in dichloromethane is added dropwise over a period of one hour with vigorous stirring. The formation of a dibromotriphenylphosphorane precipitate is observed.
- After the addition of bromine is complete, the reaction mixture is stirred for an additional 30 minutes at the same temperature.
- A solution of 3-pentanone in dichloromethane is then added dropwise over one hour. An exothermic reaction is expected.
- The reaction mixture is allowed to slowly warm to room temperature and is stirred for several hours. The progress of the reaction should be monitored by an appropriate technique (e.g., TLC or GC).
- Upon completion, the reaction mixture is worked up by washing with water and brine. The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude **3,3-dibromopentane** can be purified by fractional distillation under reduced pressure.

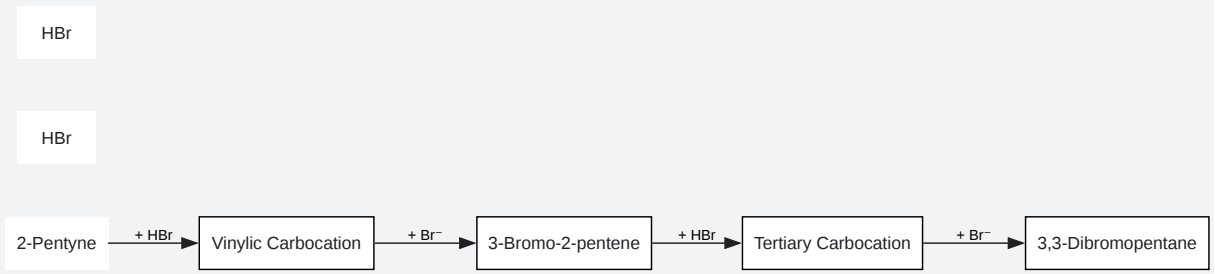
It is crucial to note that this is a generalized protocol and requires optimization for the specific synthesis of **3,3-dibromopentane**. All procedures should be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Reaction Mechanisms

Synthesis from 2-Pentyne

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3,3-Dibromopentane can be synthesized via the hydrobromination of 2-pentyne with two equivalents of hydrogen bromide (HBr). This reaction proceeds through a two-step electrophilic addition mechanism following Markovnikov's rule.

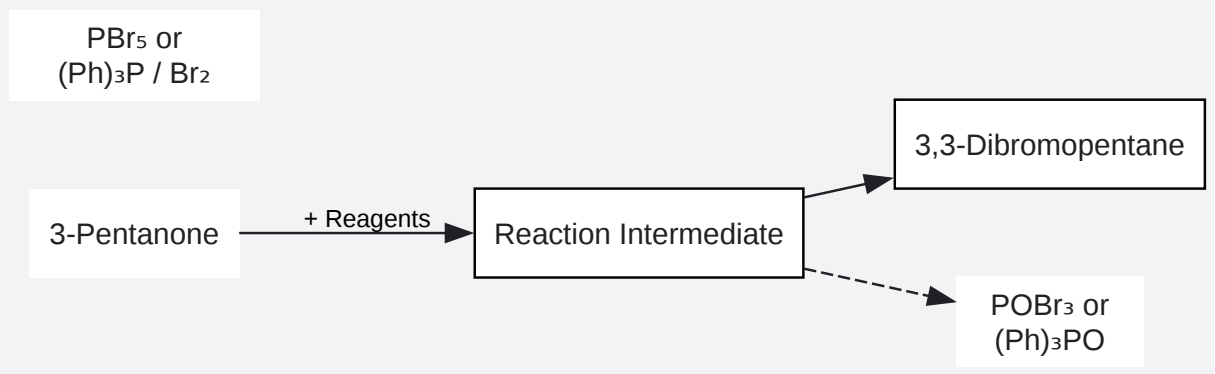


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Caption: Electrophilic addition of HBr to 2-pentyne.

Synthesis from 3-Pentanone

The synthesis from 3-pentanone involves the conversion of the carbonyl group into a geminal dibromide. This is typically achieved using a brominating agent like phosphorus pentabromide or the triphenylphosphine/bromine system.



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Caption: Conversion of 3-pentanone to **3,3-dibromopentane**.

Safety and Handling

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A specific Safety Data Sheet (SDS) for **3,3-dibromopentane** is not readily available. However, based on the safety information for isomeric and related brominated hydrocarbons, the following precautions should be taken:

- General Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors or mist.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.
- Fire Safety: While not explicitly determined for **3,3-dibromopentane**, related bromoalkanes can be flammable. Keep away from heat, sparks, open flames, and other ignition sources.
- First Aid:
  - Skin Contact: Immediately wash with soap and plenty of water.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - Inhalation: Move the person into fresh air.
  - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

This safety information is inferred and should be supplemented with a thorough risk assessment before handling the compound.

Disclaimer

The information provided in this document is for research and informational purposes only. The physical property data presented is largely based on estimations and has not been experimentally verified. All chemical syntheses and handling should be performed by qualified individuals in a controlled laboratory setting with appropriate safety precautions in place.

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References

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